



Technical Support Center: Panavia TC Bonding to Sclerotic Dentin

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Compound of Interest		
Compound Name:	Panavia TC	
Cat. No.:	B1179519	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the challenges and best practices for bonding **Panavia TC** (a shade of Panavia F2.0) to sclerotic dentin. This resource offers troubleshooting advice, frequently asked questions, detailed experimental protocols, and quantitative data to facilitate successful and reliable bonding in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is sclerotic dentin and why is it challenging to bond to?

Sclerotic dentin is a type of dentin characterized by changes in its microstructure, primarily the partial or complete occlusion of dentinal tubules with mineral deposits (whitlockite crystallites) and a hypermineralized surface layer.[1] These changes are a natural defense mechanism against stimuli like abrasion or erosion. The reduced porosity and altered chemical composition of sclerotic dentin present a significant challenge for adhesive bonding, as it hinders the infiltration of resin monomers and the formation of a stable hybrid layer and resin tags.[1][2]

Q2: What is **Panavia TC**?

Panavia TC is a tooth-colored shade of Panavia F 2.0, a dual-cure, self-etching, fluoride-releasing resin cement.[3] It contains the adhesive monomer MDP (10-Methacryloyloxydecyl dihydrogen phosphate), which is known for its ability to chemically bond to tooth structure.[3][4] Panavia F 2.0 is designed to be used with a self-etching primer, ED Primer II, which simplifies the bonding procedure.[3][5][6]



Q3: What are the common challenges encountered when bonding **Panavia TC** to sclerotic dentin?

The primary challenge is achieving adequate bond strength and long-term stability. Due to the characteristics of sclerotic dentin, users may experience:

- Reduced Bond Strength: The hypermineralized and occluded nature of sclerotic dentin can lead to significantly lower bond strengths compared to normal dentin.
- Interfacial Failure: The bond is more likely to fail at the interface between the adhesive and the dentin surface.
- Limited Primer Efficacy: The self-etching primer (ED Primer II) may not be aggressive enough to effectively etch through the hypermineralized surface layer of sclerotic dentin.[2]

Q4: Can the bond strength of Panavia TC to sclerotic dentin be improved?

Yes, research suggests that modifying the surface treatment of sclerotic dentin prior to the application of the self-etching primer can significantly improve bond strength. The most common and effective modification is the pre-conditioning of the sclerotic dentin with phosphoric acid.[7][8]

Q5: How does pre-conditioning with phosphoric acid improve bonding to sclerotic dentin?

Pre-conditioning with 37% phosphoric acid helps to remove the hypermineralized surface layer and partially open the occluded dentinal tubules.[7] This creates a more receptive surface for the self-etching primer and resin cement, allowing for better micromechanical interlocking and improved bond strength.[7][8]

Troubleshooting Guide



Problem	Possible Cause	Recommended Solution
Low microtensile bond strength (μTBS) values.	Ineffective etching of the sclerotic dentin surface by the self-etch primer alone.	Pre-condition the sclerotic dentin with 37% phosphoric acid for 15 seconds, rinse thoroughly, and then proceed with the application of ED Primer II as per the manufacturer's instructions.[7]
Adhesive failure at the dentin interface observed during fractographic analysis.	Poor infiltration of the resin cement into the sclerotic dentin.	In addition to phosphoric acid pre-conditioning, ensure the ED Primer II is applied actively for the full recommended time to maximize its etching and priming effect.
Inconsistent or highly variable bond strength results across samples.	Non-uniform surface characteristics of the sclerotic dentin.	Standardize the preparation of the sclerotic dentin surface. If applicable, lightly roughening the surface with a fine-grit diamond bur before etching may create a more uniform substrate.
Premature failure of specimens during preparation for μTBS testing.	Extremely poor adhesion.	Re-evaluate the entire bonding protocol. Ensure meticulous moisture control, as contamination can severely compromise the bond. Confirm the correct mixing and application of Panavia F2.0.

Quantitative Data

Table 1: Microtensile Bond Strength (µTBS) of Self-Etch Adhesives to Sclerotic Dentin with Different Surface



Treatments

Adhesive System	Sclerotic Dentin Surface Treatment	Mean μTBS (MPa) ± SD
Self-Etch Adhesive	Standard Protocol (No Pretreatment)	Lower μTBS values observed
Self-Etch Adhesive	Pre-conditioning with 37% Phosphoric Acid	Significantly higher μTBS values observed[7]
Self-Etch Adhesive*	Doubled Etch-Prime Time	Lower μTBS compared to standard protocol[7]

^{*}Note: This table summarizes findings from a study on a self-etch bonding system and may be indicative of the performance of Panavia F2.0 under similar conditions.[7]

Table 2: Microtensile Bond Strength (µTBS) of Panavia

F2.0 to Different Dentin Regions (Normal Dentin)

Dentin Region	Mean μTBS (MPa) ± SD (24 hours)	Mean μTBS (MPa) ± SD (6 months)
Superficial	26.7 ± 4.5	16.5 ± 3.2
Deep	24.3 ± 5.1	15.8 ± 2.9
Cervical	25.1 ± 4.8	16.1 ± 3.1

^{*}Note: This data is for normal dentin and serves as a baseline for comparison. Bond strengths to sclerotic dentin without surface modification are expected to be lower.[1]

Experimental Protocols

Protocol 1: Microtensile Bond Strength (µTBS) Testing of Panavia F2.0 to Sclerotic Dentin

This protocol outlines a typical experiment to evaluate the bond strength of Panavia F2.0 to sclerotic dentin, incorporating a surface pre-treatment with phosphoric acid.



- 1. Tooth Selection and Preparation:
- Select extracted human molars with visible signs of occlusal wear and dentin sclerosis.
- Clean the teeth of any soft tissue debris and store them in a suitable medium (e.g., 0.5% chloramine T solution) at 4°C.
- Create a flat bonding surface on the sclerotic dentin by grinding the occlusal surface with 180-grit silicon carbide (SiC) paper under water cooling.
- Further polish the surface with 600-grit SiC paper for 60 seconds to create a standardized smear layer.
- 2. Bonding Procedure (Experimental Group):
- Phosphoric Acid Pre-conditioning: Apply 37% phosphoric acid gel to the sclerotic dentin surface for 15 seconds.
- Rinse the surface thoroughly with water for 15 seconds and gently air-dry, avoiding desiccation.
- Primer Application: Mix equal amounts of Panavia F 2.0 ED Primer II liquids A and B. Apply the mixture to the entire dentin surface and leave it for 30 seconds.[5][9] Gently air-dry to evaporate the solvent.
- Cement Application: Build up a composite resin block (e.g., 5 mm high) in increments on the bonded surface and light-cure each increment according to the manufacturer's instructions.
- Curing: Light-cure the final restoration through the composite block or allow for self-curing according to the Panavia F2.0 instructions.[10]
- 3. Specimen Sectioning:
- Store the bonded teeth in water at 37°C for 24 hours.
- Section the teeth perpendicular to the bonded interface into serial slabs of approximately 0.9 mm thickness using a low-speed diamond saw under water cooling.



- Further section each slab into beams with a cross-sectional area of approximately 1.0 mm².
- 4. μTBS Testing:
- Attach each beam to a testing jig using cyanoacrylate adhesive.
- Load the specimen to failure in a universal testing machine at a crosshead speed of 1 mm/min.
- Record the bond strength in Megapascals (MPa).
- 5. Failure Mode Analysis:
- Examine the fractured surfaces under a stereomicroscope at high magnification (e.g., 40x) to determine the failure mode (adhesive, cohesive in dentin, cohesive in resin, or mixed).

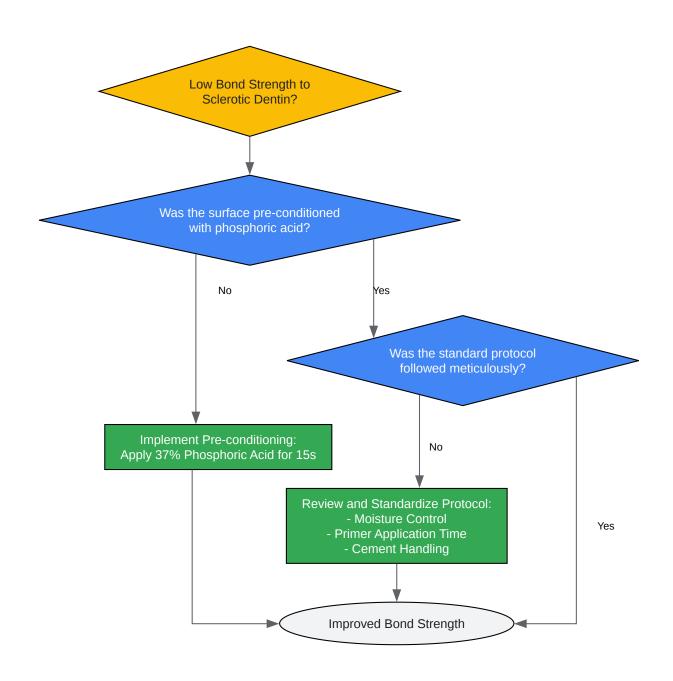
Mandatory Visualizations



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Caption: Experimental workflow for µTBS testing of **Panavia TC** on sclerotic dentin.





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Caption: Troubleshooting logic for low bond strength with Panavia TC.



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